

Thermochemical properties of 2-Ethylhex-5-en-1-ol

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Compound of Interest

Compound Name: 2-Ethylhex-5-en-1-ol

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An In-depth Technical Guide on the Thermochemical Properties of **2-Ethylhex-5-en-1-ol**

Audience: Researchers, scientists, and drug development professionals.

Executive Summary

This technical guide provides a comprehensive overview of the thermochemical properties of **2-Ethylhex-5-en-1-ol**. Due to the limited availability of experimental data for this specific unsaturated alcohol, this paper also presents data for its saturated analogue, 2-Ethylhexan-1-ol, as a point of comparison. Detailed experimental protocols for determining key thermochemical parameters are provided to facilitate further research and application in fields such as drug development and material science.

Introduction

2-Ethylhex-5-en-1-ol is an eight-carbon unsaturated alcohol with potential applications in various chemical syntheses. A thorough understanding of its thermochemical properties, such as enthalpy of formation, entropy, and heat capacity, is crucial for process design, safety analysis, and predicting reaction outcomes. This guide aims to consolidate available information and provide detailed methodologies for the experimental determination of these properties.

Thermochemical Data

Direct experimental thermochemical data for **2-Ethylhex-5-en-1-ol** is not readily available in the current literature. Therefore, we present the available data for its saturated counterpart, 2-Ethylhexan-1-ol, to serve as an approximation and guide for future studies. It is important to note that the presence of a double bond in **2-Ethylhex-5-en-1-ol** will influence its thermochemical properties, generally leading to a less negative enthalpy of formation compared to the corresponding saturated compound.

Table 1: Thermochemical Properties of 2-Ethylhexan-1-ol

Property	Value	Units
Standard Enthalpy of Formation (liquid, 25 °C)	-103.46[1]	kcal/mol
	-432.88	kJ/mol
Molar Heat Capacity (liquid, 25 °C)	317.5[2]	J/(K·mol)
Standard Molar Entropy (liquid, 298 K)	347.0[2]	J/(K·mol)

Experimental Protocols

Accurate determination of thermochemical properties requires precise experimental techniques. The following sections detail the methodologies for measuring the enthalpy of combustion (from which the enthalpy of formation is derived), heat capacity, and entropy.

Determination of Enthalpy of Combustion via Bomb Calorimetry

The standard enthalpy of formation of an organic compound is often determined indirectly from its enthalpy of combustion. Bomb calorimetry is the standard method for this measurement.

Methodology:

- **Sample Preparation:** A precisely weighed sample (typically 0.5 - 1.5 g) of the liquid alcohol is placed in a crucible within a high-pressure stainless steel vessel known as a "bomb." A

known volume of water is added to the bomb to saturate the internal atmosphere, ensuring that any water formed during combustion is in the liquid state.

- **Assembly and Pressurization:** The crucible is positioned in the bomb, and a fine ignition wire is placed in contact with the sample. The bomb is then sealed and pressurized with pure oxygen to approximately 30 atm.
- **Calorimeter Setup:** The sealed bomb is submerged in a known mass of water in an insulated container called a calorimeter. The entire assembly is allowed to reach thermal equilibrium, and the initial temperature is recorded with high precision.
- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through the ignition wire. The temperature of the water in the calorimeter is recorded at regular intervals until it reaches a maximum and then begins to cool.
- **Calculation:** The heat released by the combustion of the sample is calculated from the temperature rise of the calorimeter and its heat capacity (which is determined separately by combusting a standard substance with a known heat of combustion, such as benzoic acid). The enthalpy of combustion is then calculated on a molar basis. The standard enthalpy of formation can then be derived using Hess's Law.

Determination of Heat Capacity and Entropy via Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry (DSC) is a powerful technique for measuring the heat capacity of a substance as a function of temperature. The standard entropy can then be calculated from the heat capacity data.

Methodology:

- **Sample Preparation:** A small, accurately weighed sample of the liquid (typically 5-15 mg) is hermetically sealed in an aluminum pan.^[3] An empty, sealed pan is used as a reference.
- **Instrument Setup:** The sample and reference pans are placed in the DSC cell. The instrument is programmed with a specific temperature profile, which typically involves a controlled heating rate (e.g., 10-20 °C/min) over the desired temperature range under an inert atmosphere (e.g., nitrogen).^[3]

- **Data Collection:** The DSC measures the difference in heat flow required to raise the temperature of the sample and the reference at the same rate. This differential heat flow is recorded as a function of temperature.
- **Heat Capacity Calculation:** The heat capacity of the sample is determined by comparing its heat flow curve to that of a standard material with a known heat capacity (e.g., sapphire) under the same experimental conditions.
- **Entropy Calculation:** The standard molar entropy at a given temperature (e.g., 298.15 K) is determined by integrating the heat capacity divided by the temperature (C_p/T) from absolute zero (0 K) to the desired temperature. This requires measuring the heat capacity at very low temperatures and accounting for the entropies of any phase transitions.

Visualizations

Experimental Workflow for Bomb Calorimetry

Caption: Workflow for determining the enthalpy of combustion using bomb calorimetry.

Experimental Workflow for Differential Scanning Calorimetry (DSC)

Caption: Workflow for determining heat capacity and entropy using DSC.

Conclusion

While direct experimental thermochemical data for **2-Ethylhex-5-en-1-ol** remains to be determined, this guide provides a framework for its investigation. The data for the saturated analogue, 2-Ethylhexan-1-ol, offers a valuable reference point. The detailed experimental protocols for bomb calorimetry and DSC will enable researchers to accurately measure the thermochemical properties of this and other novel compounds, thereby supporting advancements in chemistry, materials science, and drug development.

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